

Reactivity of the carbonyl group in 1-phenethyl-4-piperidone

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Compound of Interest

Compound Name: 1-Phenethyl-4-piperidone

Cat. No.: B3395357

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An In-depth Technical Guide on the Reactivity of the Carbonyl Group in **1-Phenethyl-4-piperidone**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Phenethyl-4-piperidone (NPP) is a pivotal chemical intermediate, recognized for its role as a precursor in the synthesis of a range of pharmaceutical compounds, most notably the 4-anilidopiperidine class of synthetic opioids, including fentanyl.[1][2] The chemical versatility of NPP is predominantly anchored in the reactivity of its carbonyl group (C=O) at the C-4 position. This functional group behaves as a typical ketone, rendering the carbonyl carbon electrophilic and thus susceptible to a wide array of nucleophilic addition and condensation reactions.[1] Understanding and manipulating the reactivity of this carbonyl moiety is fundamental for the synthesis of complex derivatives and is a cornerstone of drug development programs targeting opioid receptors and other central nervous system pathways.

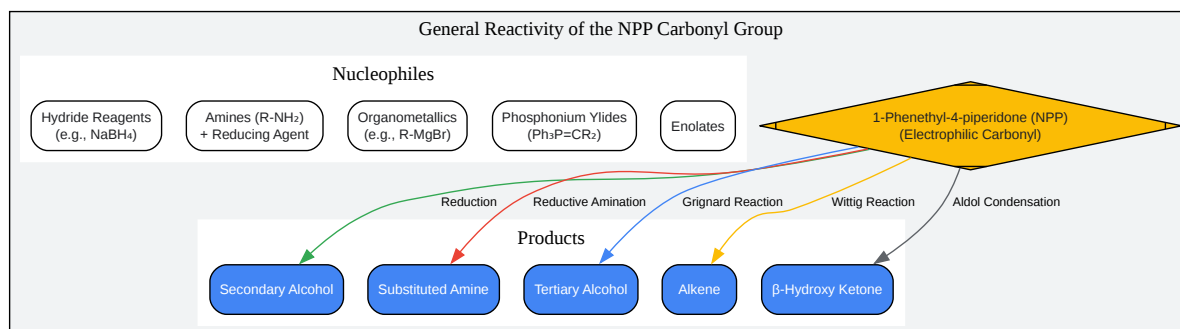
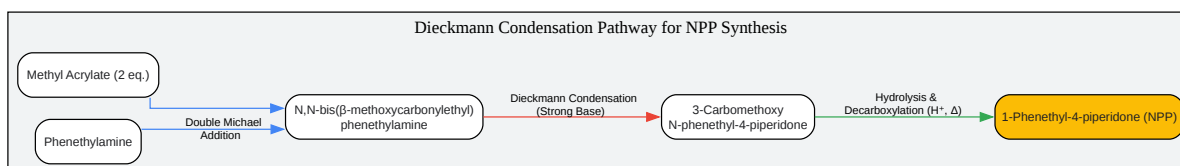
This technical guide provides a comprehensive overview of the core reactivity of the carbonyl group in **1-phenethyl-4-piperidone**. It includes detailed experimental protocols for key transformations, quantitative data summaries for comparative analysis, and visualizations of reaction pathways to support advanced research and development.

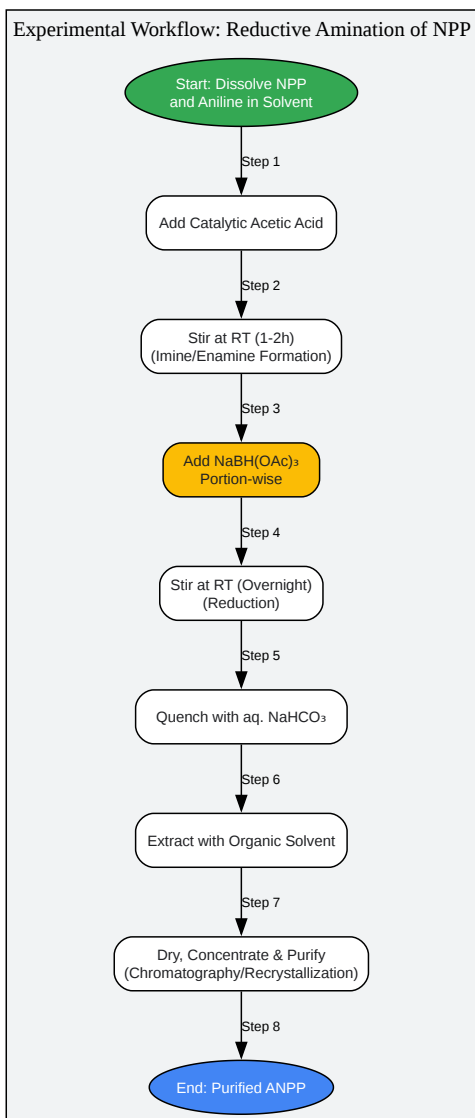
Chemical and Physical Properties of **1-Phenethyl-4-piperidone**

Property	Value
Molecular Formula	C ₁₃ H ₁₇ NO[2][3][4]
Molecular Weight	203.28 g/mol [1][2][3]
Appearance	White to yellow-brown crystalline powder[1][4]
Melting Point	56-60 °C[1][4]
CAS Number	39742-60-4[3]

Synthesis of 1-Phenethyl-4-piperidone

The synthesis of NPP can be broadly categorized into two primary strategies: the construction of the piperidone ring from acyclic precursors and the functionalization of a pre-existing piperidone core.[1] The most prominent method for ring construction is the Dieckmann condensation.[5] This involves a double Michael addition of phenethylamine to two equivalents of an acrylate ester, followed by an intramolecular cyclization of the resulting bis-ester.[1][5]





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